

# Personal protective equipment for handling Guanidine, N'-cyano-N,N-dimethyl-

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## Compound of Interest

Compound Name: Guanidine, N'-cyano-N,N-dimethyl-

Cat. No.: B1585020

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## Essential Safety and Handling Guide for Guanidine, N'-cyano-N,N-dimethyl-

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Guanidine, N'-cyano-N,N-dimethyl-** (CAS No. 1609-06-9).

Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

## Hazard Identification and Safety Data

**Guanidine, N'-cyano-N,N-dimethyl-** is classified as moderately toxic if ingested or absorbed through the skin and is a mild eye irritant[1]. While specific quantitative toxicity data such as LD50 for this compound is not readily available in the provided search results, hazard codes indicate its potential for harm[1]. Handle this chemical with the utmost care and adhere to the safety precautions outlined below.

Physical and Chemical Properties:

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> N <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	112.13 g/mol <a href="#">[1]</a>
Appearance	White solid
Melting Point	176-177 °C <a href="#">[1]</a>
Boiling Point	182.9 °C at 760 mmHg <a href="#">[1]</a>
Flash Point	64.4 °C <a href="#">[1]</a>
Solubility	Slightly soluble in DMSO and Methanol <a href="#">[1]</a>
Storage Temperature	-20°C Freezer <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

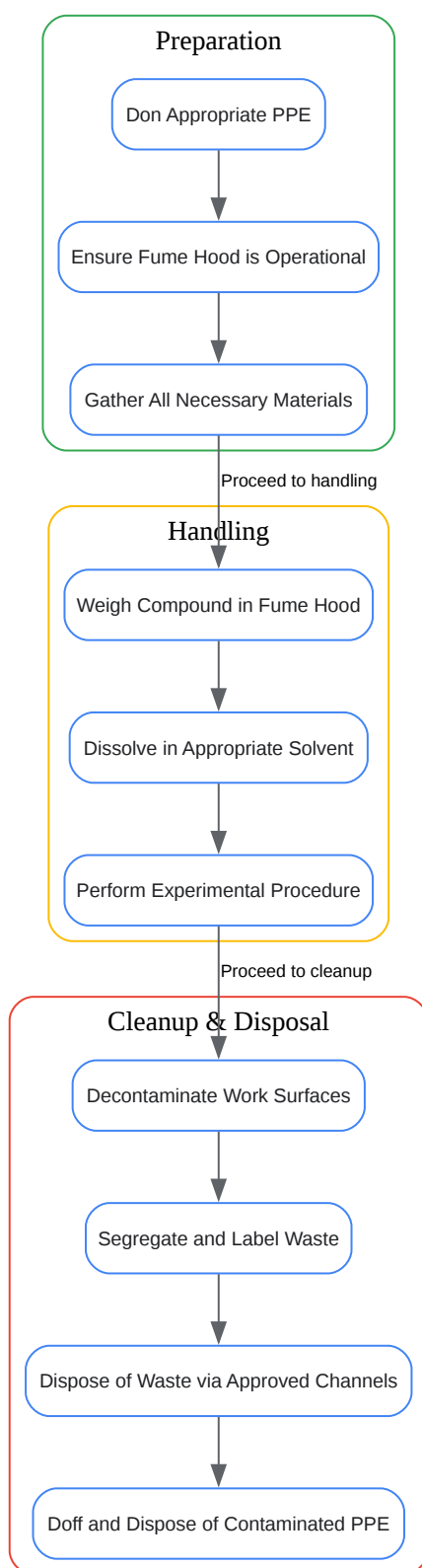
The following PPE is mandatory when handling **Guanidine, N'-cyano-N,N-dimethyl-**.

Protection Type	Specification
Eye Protection	Chemical safety goggles or a face shield (NIOSH/EN 166 compliant).
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or potential for splashing, consider an apron or coveralls.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.

## Safe Handling and Operational Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe working environment.

Workflow for Handling **Guanidine, N'-cyano-N,N-dimethyl-**:



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Caption: Workflow for the safe handling of **Guanidine, N'-cyano-N,N-dimethyl-**.

### Step-by-Step Handling Procedure:

- Preparation:
  - Before handling, ensure you are wearing the appropriate personal protective equipment (PPE) as specified in the table above.
  - Work in a well-ventilated area, preferably within a certified chemical fume hood[2].
  - Have an emergency eyewash station and safety shower readily accessible.
  - Prepare all necessary equipment and reagents before introducing **Guanidine, N'-cyano-N,N-dimethyl-** to the workspace.
- Handling:
  - Avoid the formation of dust and aerosols[2].
  - When weighing the solid, do so carefully within the fume hood to minimize dust generation.
  - If dissolving the compound, add it slowly to the solvent to avoid splashing.
  - Avoid contact with skin, eyes, and clothing[2].
  - Do not eat, drink, or smoke in the laboratory.
  - Wash hands thoroughly with soap and water after handling, even if gloves were worn.
- Storage:
  - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
  - Keep the container tightly closed when not in use[2].
  - The recommended storage temperature is -20°C in a freezer[1].

## First Aid Measures

In the event of exposure, follow these first-aid procedures immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Disposal Plan

Proper disposal of **Guanidine, N'-cyano-N,N-dimethyl-** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Labeling:

- Solid Waste: Collect any unused solid **Guanidine, N'-cyano-N,N-dimethyl-** and contaminated disposable materials (e.g., weigh boats, contaminated gloves) in a clearly labeled, sealed container.
- Liquid Waste: Solutions containing **Guanidine, N'-cyano-N,N-dimethyl-** should be collected in a separate, labeled, and sealed waste container.

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Guanidine, N'-cyano-N,N-dimethyl-**".

#### Disposal Procedure:

- All waste containing **Guanidine, N'-cyano-N,N-dimethyl-** must be disposed of as hazardous waste.
- Do not dispose of this chemical down the drain or in regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of this chemical.

#### Decontamination:

- All surfaces and equipment that have come into contact with **Guanidine, N'-cyano-N,N-dimethyl-** should be thoroughly decontaminated.
- Use a suitable solvent (e.g., water, if appropriate for the surface) followed by a soap and water wash.
- Collect all decontamination materials (e.g., wipes, absorbent pads) as hazardous waste.

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## References

- 1. Guanidine, N'-cyano-N,N-dimethyl- | lookchem [lookchem.com]
- 2. guidechem.com [guidechem.com]
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